

# Technical Support Center: Haloxyfop-Methyl Soil Half-Life Studies

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## Compound of Interest

Compound Name: *Haloxyfop-methyl*

Cat. No.: *B155383*

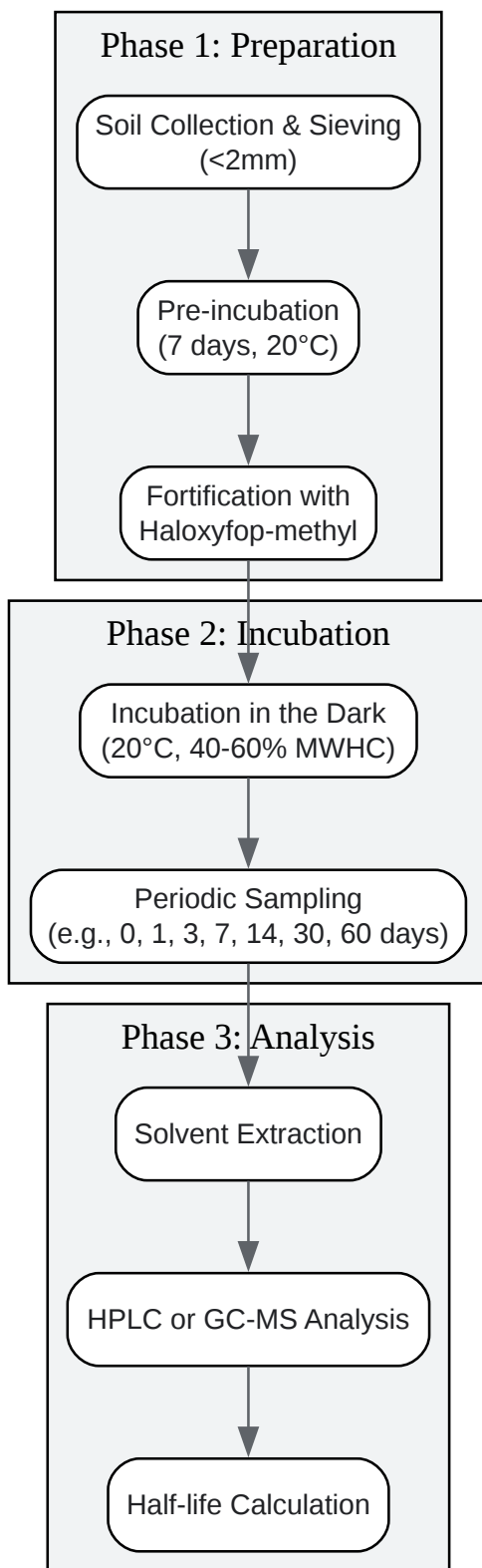
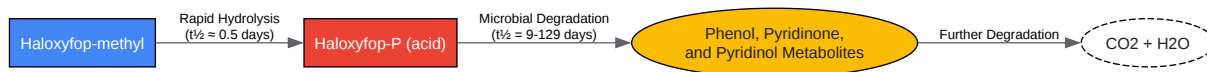
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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for conducting soil half-life studies of **haloxyfop-methyl**.

## Frequently Asked Questions (FAQs)

Q1: What is the typical degradation pathway of **haloxyfop-methyl** in soil?

A1: **Haloxyfop-methyl**, an ester, undergoes rapid hydrolysis in soil to form its herbicidally active acid form, haloxyfop-P. This initial conversion is very fast, with a half-life of a few hours to approximately 0.5 days, and is considered to be primarily a chemical process. The subsequent degradation of haloxyfop-P acid is a slower, biologically mediated process with a half-life ranging from several days to over 100 days. The degradation proceeds through the formation of several metabolites, including phenol, pyridinone, and pyridinol metabolites.<sup>[1][2][3]</sup>



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## References

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- 2. fao.org [fao.org]
- 3. Environmental behavior of the chiral herbicide haloxyfop. 1. Rapid and preferential interconversion of the enantiomers in soil - PubMed [pubmed.ncbi.nlm.nih.gov]
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